

Ecological Risk Assessment of Prometon: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Prometon

Cat. No.: B051717

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Introduction

Prometon is a non-selective, pre- and post-emergent systemic herbicide used to control a broad spectrum of annual and perennial broadleaf weeds and grasses.[1][2] Its primary mode of action is the inhibition of photosynthesis.[1][2][3] Due to its widespread use in non-crop areas such as industrial sites and rights-of-way, and its potential for off-site transport, a thorough understanding of its ecological risk is imperative.[1] This guide provides a comprehensive technical overview of the ecological risk assessment of **Prometon**, summarizing key toxicity data, detailing experimental methodologies, and illustrating relevant biological pathways and assessment frameworks.

Physicochemical Properties and Environmental Fate

Prometon is a methoxy-1,3,5-triazine herbicide.[4] It is characterized by its moderate water solubility and high potential for mobility in soil, which contributes to its potential to leach into groundwater.[2] It is also highly persistent in both soil and aquatic environments.[2]

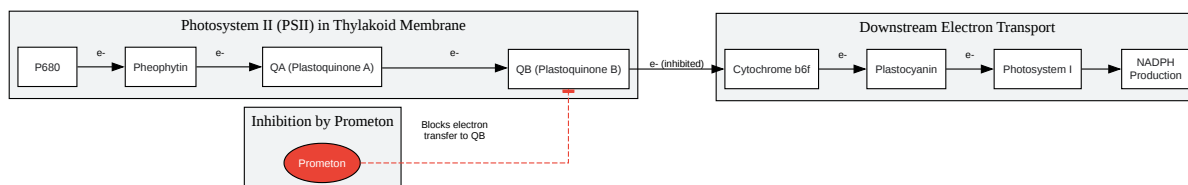
Table 1: Physicochemical and Environmental Fate Properties of **Prometon**

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₉ N ₅ O	[2]
Molecular Weight	225.29 g/mol	[4]
Water Solubility	720 mg/L at 22°C	[5]
Vapor Pressure	2.3 x 10 ⁻⁶ mm Hg at 20°C	[4]
Octanol-Water Partition Coefficient (log Kow)	2.91	[1]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	150 mL/g	[5]
Soil Half-life (field)	Average of 500 days	[5]
Bioconcentration Factor (BCF)	19 (estimated)	[4]

The low bioconcentration factor suggests a low potential for bioaccumulation in aquatic organisms.[4]

Mode of Action: Inhibition of Photosystem II

Prometon, like other triazine herbicides, inhibits photosynthesis by disrupting the electron transport chain in Photosystem II (PSII).[2] It competes with plastoquinone for the binding site on the D1 protein of the PSII reaction center, thereby blocking electron flow and halting the production of ATP and NADPH necessary for carbon fixation.[2]



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Caption: Inhibition of Photosystem II electron transport by **Prometon**.

Ecotoxicity Profile

Prometon exhibits varying levels of toxicity across different trophic levels. It is generally considered to have low toxicity to birds and insects but is moderately toxic to mammals, fish, and other aquatic organisms.[1]

Table 2: Acute Ecotoxicity of **Prometon**

Trophic Level	Species	Endpoint	Value	Reference
Avian	Bobwhite quail (Colinus virginianus)	LD50	>2264 mg/kg bw	[1]
Mammalian	Rat (Rattus norvegicus)	LD50 (oral)	1518 mg/kg	[1]
Fish	Rainbow trout (Oncorhynchus mykiss)	LC50 (96-hr)	12 mg/L	[1]
Aquatic Invertebrate	Water flea (Daphnia magna)	LC50 (48-hr)	25.7 mg/L	[1]
Aquatic Plant	Freshwater diatom (Navicula pelliculosa)	IC50 (96-hr)	0.13 mg ai/L	[6]
Insect	Honey bee (Apis mellifera)	LD50 (contact)	36 µ g/bee	[1]

Table 3: Chronic Ecotoxicity of **Prometon**

Trophic Level	Species	Endpoint	Value	Reference
Fish	Fathead minnow (Pimephales promelas)	NOEC (21-day)	Not specified, but effects on male fat pad observed at 20 µg/L	[7]
Aquatic Plant	Freshwater diatom (Navicula pelliculosa)	NOAEC (96-hr)	0.034 mg ai/L	[6]

Experimental Protocols

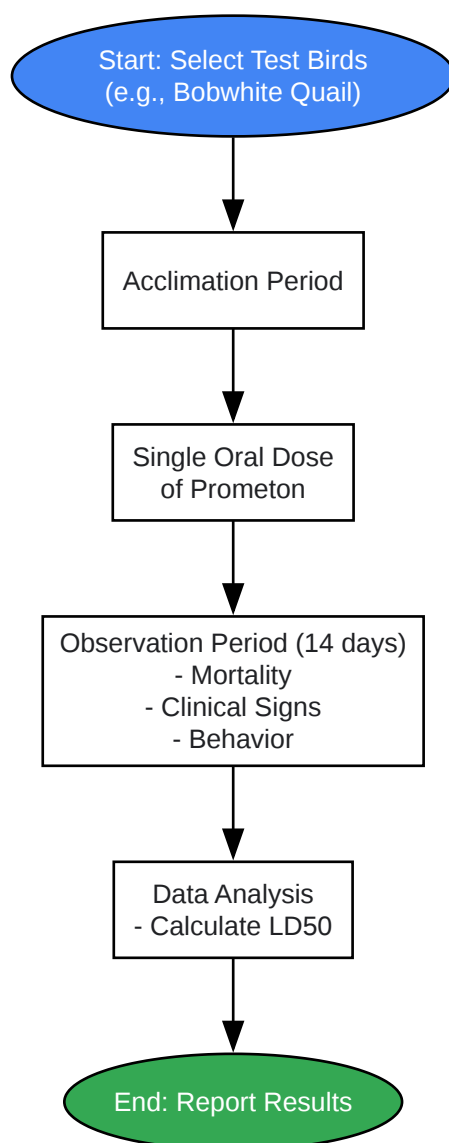
The ecotoxicity data for **Prometon** are typically generated following standardized test guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

Avian Acute Oral Toxicity Test (based on OECD Guideline 223)

This test is designed to determine the acute oral toxicity (LD50) of a substance to birds.

Methodology:

- Test Species: Typically, Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- Dosage: A single oral dose of **Prometon** is administered to the birds. A limit test at 2000 mg/kg body weight is often conducted first. If mortality occurs, a dose-response study with at least three graded dose levels is performed.
- Observation Period: Birds are observed for at least 14 days for mortality, clinical signs of toxicity, and behavioral changes.
- Endpoint: The LD50 (the dose estimated to be lethal to 50% of the test population) is calculated.



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Caption: Workflow for an Avian Acute Oral Toxicity Test.

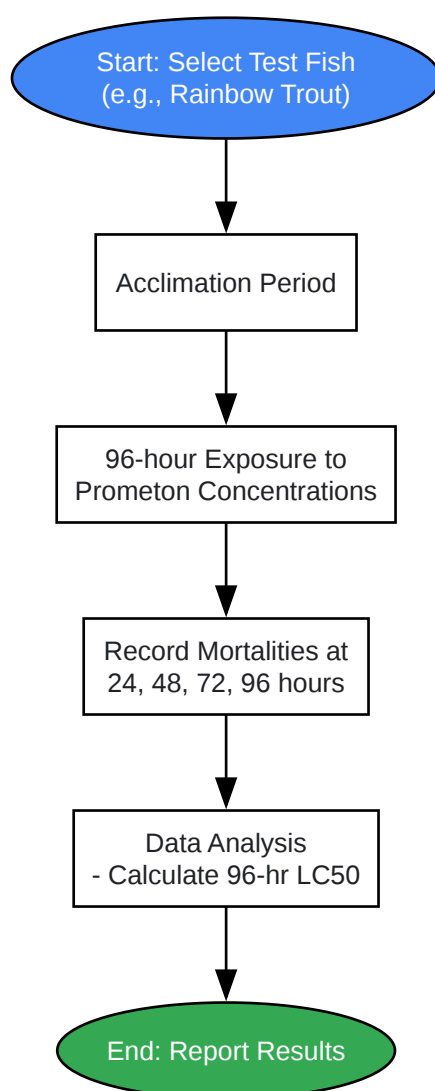
Fish Acute Toxicity Test (based on OECD Guideline 203)

This test evaluates the acute toxicity of a substance to fish.

Methodology:

- Test Species: Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Fathead minnow (*Pimephales promelas*).

- Exposure: Fish are exposed to a range of **Prometon** concentrations in water for 96 hours.
- Conditions: The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (the concentration estimated to be lethal to 50% of the test population) at 96 hours is determined.



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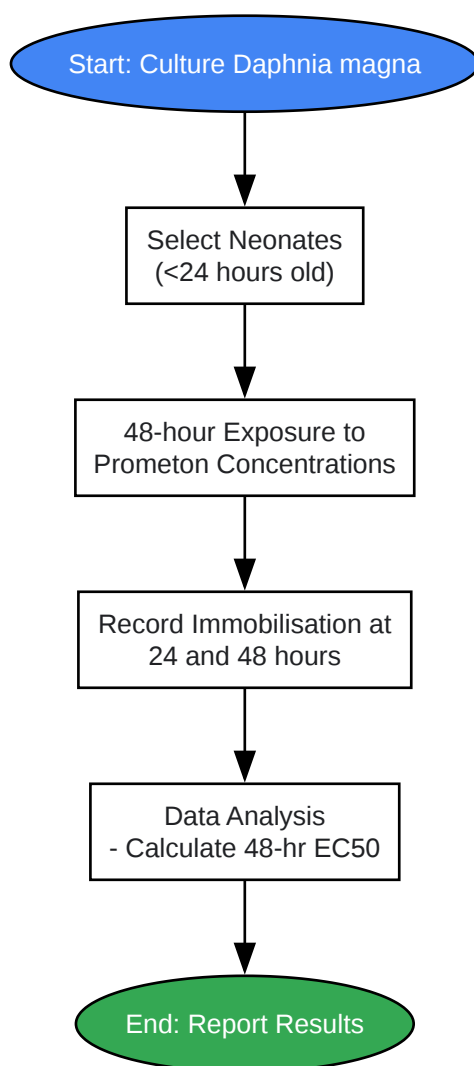
Caption: Workflow for a Fish Acute Toxicity Test.

Aquatic Invertebrate Acute Immobilisation Test (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.

Methodology:

- Test Species: *Daphnia magna* (water flea) is the most commonly used species.
- Exposure: Daphnids (less than 24 hours old) are exposed to a series of **Prometon** concentrations for 48 hours.
- Endpoint: The primary endpoint is immobilisation, defined as the inability to swim within 15 seconds after gentle agitation. The EC50 (the concentration estimated to cause immobilisation in 50% of the daphnids) is calculated.



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Caption: Workflow for a Daphnia sp. Acute Immobilisation Test.

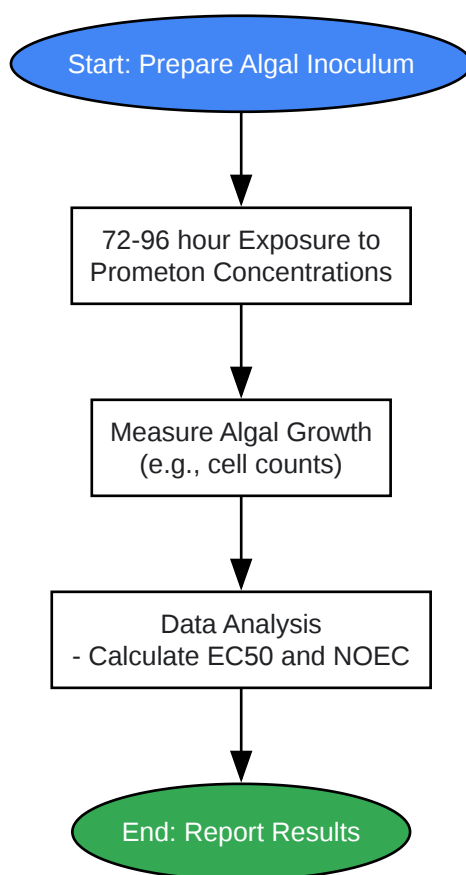
Algal Growth Inhibition Test (based on OECD Guideline 201)

This test determines the effects of a substance on the growth of freshwater algae.

Methodology:

- Test Species: A freshwater green alga, such as *Pseudokirchneriella subcapitata*, or a diatom like *Navicula pelliculosa*.

- Exposure: Exponentially growing algal cultures are exposed to various concentrations of **Prometon** for 72 to 96 hours.
- Measurement: Algal growth is measured over time, typically by cell counts or fluorescence.
- Endpoints: The inhibition of growth is determined, and endpoints such as the EC50 (the concentration causing a 50% reduction in growth) and the No Observed Effect Concentration (NOEC) are calculated.

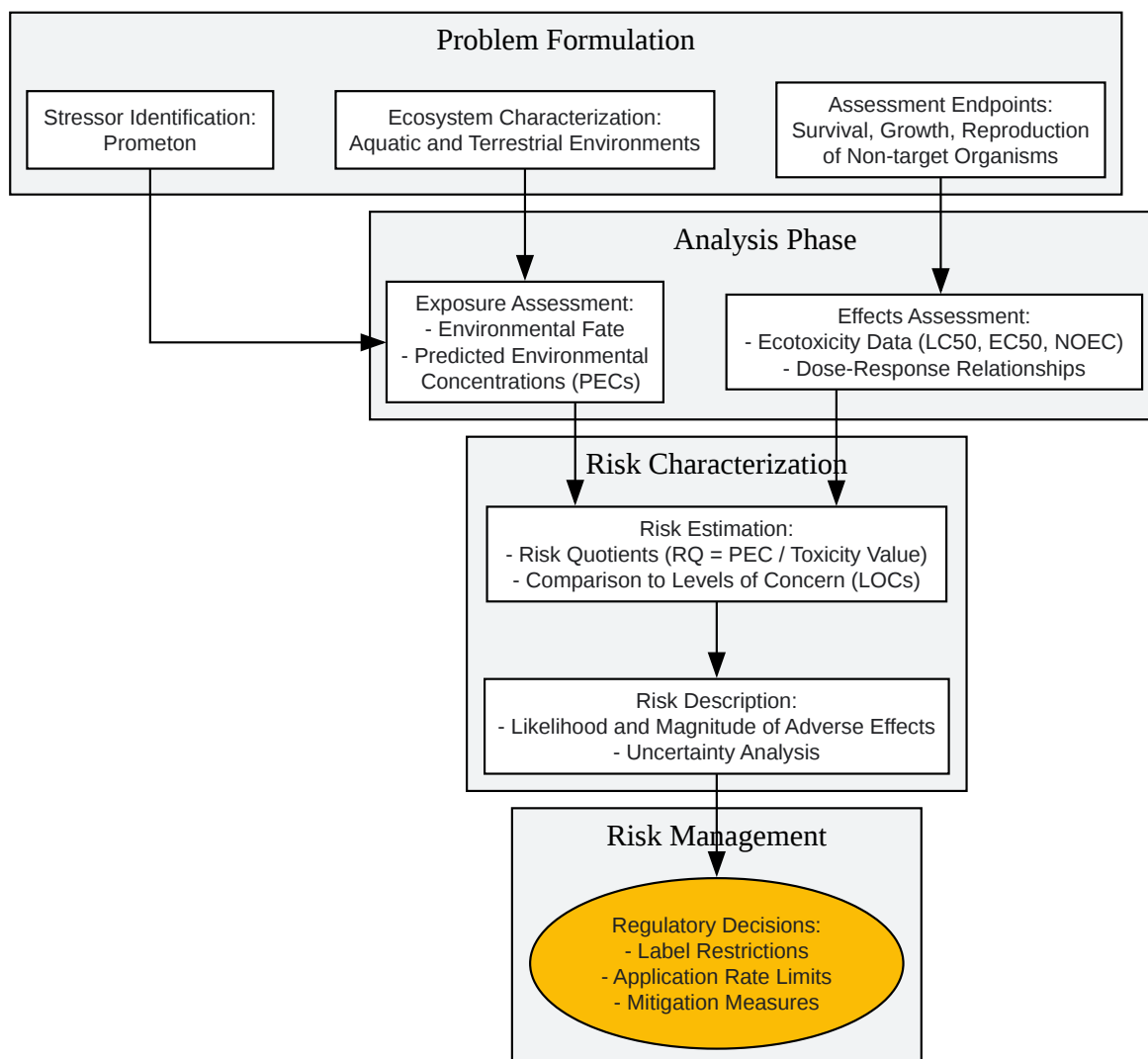


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Caption: Workflow for an Algal Growth Inhibition Test.

Ecological Risk Assessment Framework

The ecological risk assessment for a pesticide like **Prometon** is a structured process that evaluates the likelihood of adverse ecological effects occurring as a result of exposure to the substance.



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Caption: Ecological Risk Assessment Framework for **Prometon**.

The risk is often characterized by calculating a Risk Quotient (RQ), which is the ratio of the Predicted Environmental Concentration (PEC) to a toxicological endpoint (e.g., LC50 or NOEC). If the RQ exceeds a Level of Concern (LOC), it indicates a potential risk, which may trigger further investigation or regulatory action. Post-application risk assessments for

Prometon have indicated that the hazard for toxicity to non-target birds and small animals that consume treated vegetation or insects is high, even with reduced application rates.[1] However, the risk to aquatic organisms from runoff is predicted to be low in worst-case scenarios.[1]

Conclusion

The ecological risk assessment of **Prometon** indicates a notable hazard to certain terrestrial non-target organisms, primarily due to its persistence and potential for exposure through the food chain.[1] While the risk to aquatic life from runoff may be lower, its high mobility and persistence in soil and water warrant careful management to mitigate potential environmental impacts.[2] This technical guide provides a foundational understanding of the key data, methodologies, and frameworks used to assess the ecological risks associated with **Prometon**, serving as a valuable resource for researchers and professionals in the field. Further research on the chronic and sublethal effects of **Prometon** on a wider range of non-target species would enhance the comprehensiveness of future risk assessments.

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- To cite this document: BenchChem. [Ecological Risk Assessment of Prometon: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051717#ecological-risk-assessment-of-prometon]

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